

# What is the chemical structure of (Rac)-TBAJ-876?

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: (Rac)-TBAJ-876

Cat. No.: B15567515

[Get Quote](#)

An In-depth Technical Guide to **(Rac)-TBAJ-876**

## Introduction

**(Rac)-TBAJ-876** is the racemic mixture of TBAJ-876, a next-generation diarylquinoline antibiotic currently under investigation for the treatment of tuberculosis (TB), including multi-drug resistant strains.[1][2][3][4] As an analog of bedaquiline, the first diarylquinoline anti-TB drug, TBAJ-876 exhibits potent bactericidal activity against *Mycobacterium tuberculosis*. [1][3][5] It belongs to the same class of drugs as bedaquiline and is being explored for its potential to offer a more effective and safer treatment regimen.[6][7] Preclinical and early clinical studies suggest that TBAJ-876 has improved pharmacological properties compared to its predecessor. [6][7] This document provides a comprehensive overview of the chemical structure, mechanism of action, and available technical data for **(Rac)-TBAJ-876**.

## Chemical Structure and Properties

**(Rac)-TBAJ-876** is a racemate, meaning it is composed of an equal mixture of enantiomers.[2][4] The chemical formula for TBAJ-876 is  $C_{31}H_{37}BrN_4O_7$ , with a monoisotopic mass of 656.184563 Da and an average mass of 657.562 Da.[4][8]

Molecular Structure:

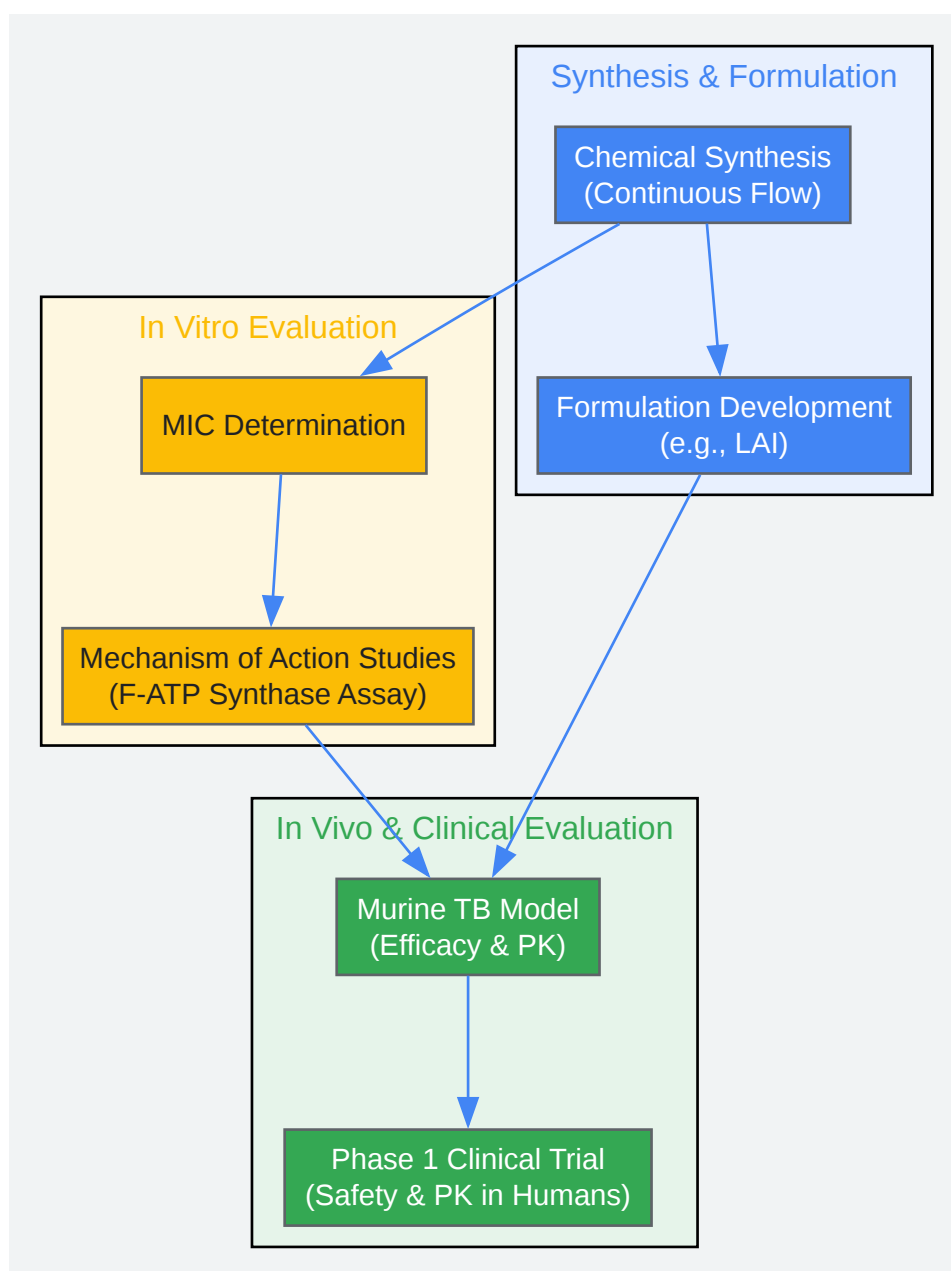
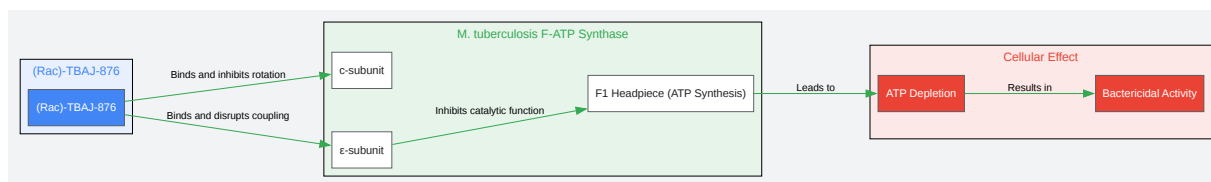
## Mechanism of Action

TBAJ-876 targets the  $F_1F_0$ -ATP synthase in *Mycobacterium tuberculosis*, an essential enzyme for energy production in the bacterium.<sup>[5][9][10]</sup> The mechanism of action involves a dual-binding inhibition of the  $F$ -ATP synthase:

- Binding to the c-subunit: TBAJ-876 binds to the c-subunit of the  $F_0$  rotor ring, which physically obstructs the rotation of the ring and halts proton translocation, a critical step in ATP synthesis.<sup>[9][10]</sup>
- Binding to the  $\epsilon$ -subunit: The compound also binds to the  $\epsilon$ -subunit, which is responsible for coupling the rotation of the c-ring to the catalytic activity of the  $F_1$  headpiece where ATP is synthesized.<sup>[9][10][11]</sup> This interaction further disrupts the enzyme's function.

This dual-targeting mechanism leads to a potent inhibition of ATP synthesis, resulting in bactericidal activity against *M. tuberculosis*.<sup>[9][10]</sup> Unlike bedaquiline, TBAJ-876 does not appear to possess significant uncoupler activity, suggesting this is not essential for its bactericidal effects.<sup>[5][9]</sup>

## Signaling Pathway Diagram



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemrxiv.org [chemrxiv.org]
- 2. medchemexpress.com [medchemexpress.com]
- 3. chemrxiv.org [chemrxiv.org]
- 4. invivochem.net [invivochem.net]
- 5. TBAJ-876 Displays Bedaquiline-Like Mycobactericidal Potency without Retaining the Parental Drug's Uncoupler Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 6. TBAJ-876 | Medicines for All Institute [medicines4all.vcu.edu]
- 7. tballiance.org [tballiance.org]
- 8. go.drugbank.com [go.drugbank.com]
- 9. Re-Understanding the Mechanisms of Action of the Anti-Mycobacterial Drug Bedaquiline - ProQuest [proquest.com]
- 10. mdpi.com [mdpi.com]
- 11. TBAJ-876 Retains Bedaquiline's Activity against Subunits c and  $\epsilon$  of Mycobacterium tuberculosis F-ATP Synthase - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [What is the chemical structure of (Rac)-TBAJ-876?]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15567515#what-is-the-chemical-structure-of-rac-tbaj-876]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)